

Field Guide: Proper Disposal Procedures for Cy5.5-COOH

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Compound of Interest

Compound Name: Cy5.5-cooh

CAS No.: 1144107-80-1

Cat. No.: B1669372

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Executive Summary & Core Directive

Do not treat **Cy5.5-COOH** as generic trash. While **Cy5.5-COOH** (Cyanine 5.5 carboxylic acid) is not classified as a P-listed acute toxin (like sodium azide) or a known carcinogen (like ethidium bromide), it requires strict segregation based on the solvent matrix and fluorescence contamination risks.[1]

Immediate Action Protocol:

- Solid Waste: Segregate into "Chemical Debris" (do not use biohazard bags unless biologically contaminated).
- Liquid Waste (Organic): Collect in "Non-Halogenated Organic" waste streams (e.g., DMSO/DMF stocks).[1]
- Liquid Waste (Aqueous): Collect in "Aqueous Chemical Waste." Do not drain dispose without explicit EHS approval due to "visible color" regulations in wastewater permits.[1]

Chemical Profile & Hazard Assessment

To dispose of a chemical safely, you must understand its behavior.[1][2][3] **Cy5.5-COOH** is a near-infrared (NIR) fluorophore.[1]

Parameter	Specification	Operational Implication
CAS Number	146368-11-8 (varies by salt form)	Use this for waste manifest labeling.[1]
Hazard Class	Irritant (Skin/Eye/Respiratory)	Standard PPE (Nitrile gloves, safety glasses) is mandatory. [1]
Solubility	DMSO, DMF, Methanol, Water (pH dep.)[1]	Disposal route is determined by the solvent, not the dye.
Reactivity	Sensitive to light/oxidizers	Keep waste containers opaque or foil-wrapped to prevent degradation products.[1]
RCRA Status	Non-listed (Not P or U listed)	Regulated as "Characteristic Waste" if dissolved in flammable solvents (Ignitable, D001).[1]

The "Senior Scientist" Insight: Why do we segregate strictly? Beyond safety, Cy5.5 is a potent NIR fluorophore.[1] Trace contamination in your lab's waste bins or sink drains can cause background noise in future sensitive imaging experiments. Treat it as a "data contaminant" as much as a chemical hazard.

Disposal Workflow & Decision Logic

This section details the specific workflows for the three most common laboratory scenarios.

Scenario A: Stock Solutions (Organic Solvents)

Context: You have expired or excess stock solution dissolved in DMSO, DMF, or Methanol.[1]

- Risk: These solvents are often flammable (Methanol) or skin-penetrating (DMSO), carrying the dye into the bloodstream.[1]
- Protocol:

- Select a High-Density Polyethylene (HDPE) waste container labeled "Non-Halogenated Organic Waste."
- Pour the solution into the container using a funnel to prevent drips.
- Crucial Step: Rinse the empty stock vial with a small volume of the same solvent and add this rinse to the waste container.
- Deface the original vial label and dispose of the vial in Solid Chemical Debris.

Scenario B: Aqueous Buffers & Dilute Solutions

Context: PBS or water-based solutions containing **Cy5.5-COOH**.[\[1\]](#)

- Risk: While often non-toxic, many municipal water treatment authorities (POTW) strictly prohibit the discharge of solutions that cause visible discoloration or fluorescence in the water supply.[\[1\]](#)
- Protocol:
 - Collect in a carboy labeled "Aqueous Chemical Waste."
 - Ensure the pH is between 5 and 9 (standard for most waste pickups).
 - Do not bleach unless biologically contaminated. Bleach can oxidize the cyanine polymethine chain, potentially creating unknown degradation byproducts.[\[1\]](#)

Scenario C: Solid Waste (The "Sharps & Tips" Stream)

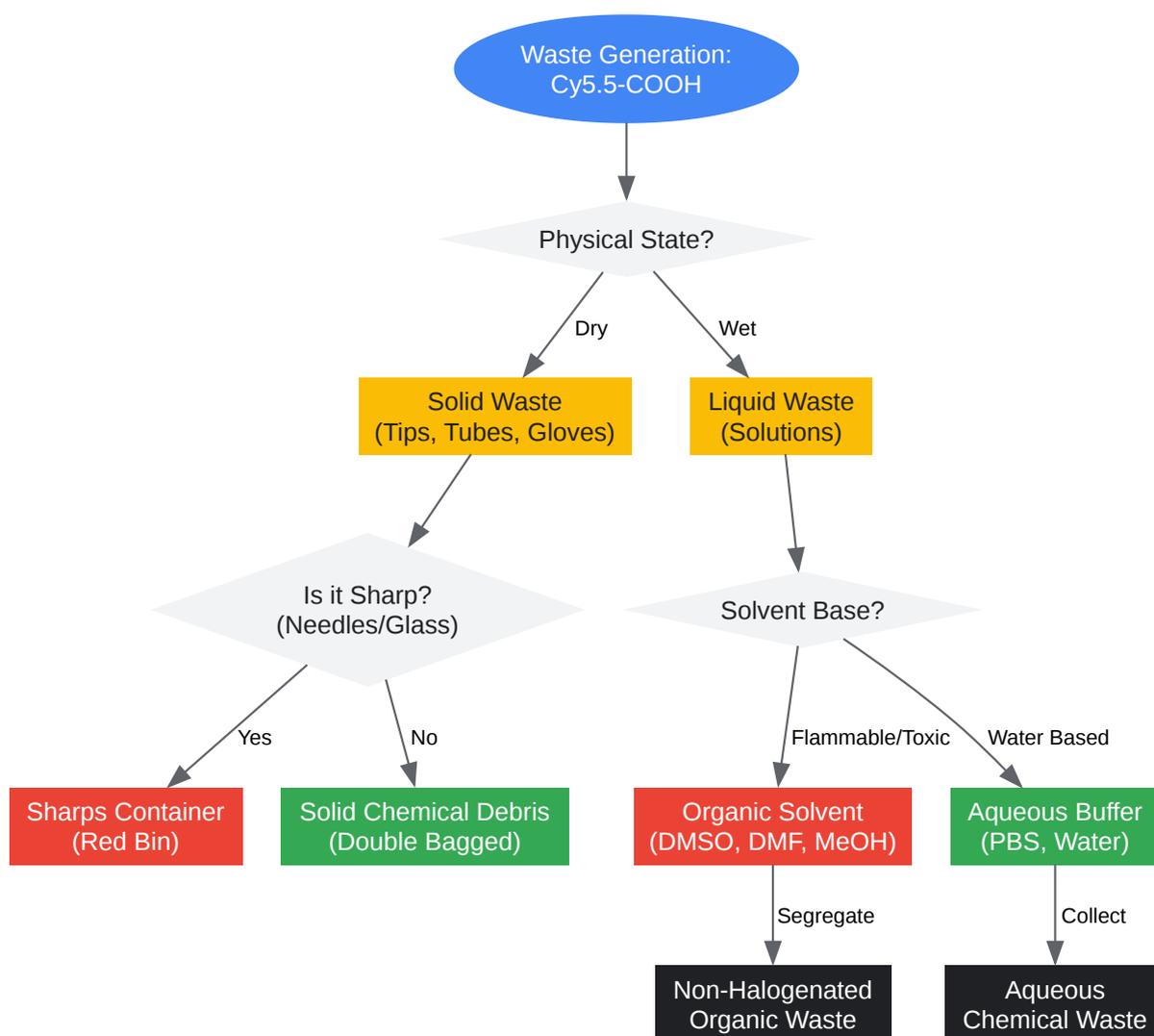
Context: Pipette tips, empty tubes, weigh boats, and gloves contaminated with Cy5.5.[\[1\]](#)

- Protocol:
 - Dry Solids: Place in a clear or yellow "Chemical Trash" bag. Double-bagging is recommended to prevent dust generation.
 - Sharps: If needles were used for injection, they go into a Red Sharps Container regardless of chemical content.[\[1\]](#)

- Labeling: Tag the bag/box with "Debris contaminated with **Cy5.5-COOH** (Trace)."

Visualizing the Workflow (Decision Tree)

The following logic map illustrates the decision process for segregating **Cy5.5-COOH** waste.



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Figure 1: Decision matrix for segregating **Cy5.5-COOH** waste streams based on physical state and solvent composition.

Emergency Procedures (Spill Response)

In the event of a spill, the primary concern is containment of the dye to prevent staining of the facility and tracking into clean areas.[1]

- Secure: Alert nearby personnel. Delineate the area.[3][4]
- PPE: Don double nitrile gloves, lab coat, and safety goggles.[1]
- Contain:
 - Powder Spill: Cover with wet paper towels (dampened with water) to prevent airborne dust. Do not dry sweep.
 - Liquid Spill: Cover with absorbent pads or vermiculite.
- Clean: Wipe the area with 70% Ethanol or a detergent solution. Cy5.5 is lipophilic; water alone may smear it.
- Verify: Use a handheld NIR viewer (if available) or simply visually inspect for blue/green staining.
- Dispose: All cleanup materials go into the Solid Chemical Debris bag.

References

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